

An In-depth Technical Guide to sec-Butyl Methanesulfonate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *sec-Butyl methanesulfonate*

CAS No.: 16156-54-0

Cat. No.: B095264

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **sec-butyl methanesulfonate**, a crucial chemical intermediate. This document details its chemical and physical properties, safety information, and a representative synthetic protocol. Furthermore, it explores the potential biological implications of this class of compounds by examining related signaling pathways.

Chemical and Physical Properties

sec-Butyl methanesulfonate, identified by the CAS Number 16156-54-0, is a sulfonic acid ester.^{[1][2][3]} It possesses a molecular formula of C₅H₁₂O₃S and a molecular weight of 152.21 g/mol.^{[2][4]} This compound is also known by several synonyms, including 2-butyl methanesulfonate, sec-butyl mesylate, and butan-2-yl methanesulfonate.^[1]

A summary of its key physical and chemical properties is presented in the table below for easy reference.

Property	Value	Source(s)
CAS Number	16156-54-0	[1][2][3]
Molecular Formula	C5H12O3S	[2][4]
Molecular Weight	152.21 g/mol	[2][4]
Boiling Point	61.4-61.5 °C (at 0.5 Torr)	[1]
Density	1.1053 g/cm ³ (at 25 °C)	[1]
Solubility	Slightly soluble in Chloroform and Methanol	[5]
Appearance	Colorless to Pale Yellow Liquid	

Safety and Hazard Information

sec-Butyl methanesulfonate is classified as a hazardous substance. The following table summarizes its GHS hazard and precautionary statements.

Hazard Class	Hazard Statement
Acute toxicity, oral	H302: Harmful if swallowed
Skin corrosion/irritation	H315: Causes skin irritation
Serious eye damage/eye irritation	H319: Causes serious eye irritation
Acute toxicity, inhalation	H332: Harmful if inhaled
Specific target organ toxicity - single exposure	H335: May cause respiratory irritation

Users should handle this chemical with appropriate personal protective equipment in a well-ventilated area.

Experimental Protocols

Synthesis of **sec-Butyl Methanesulfonate**

The following protocol is adapted from the synthesis of n-butyl methanesulfonate and is a representative method for preparing **sec-butyl methanesulfonate**.

Materials:

- sec-Butanol
- Methanesulfonyl chloride
- Pyridine (or another suitable base like triethylamine)
- Anhydrous dichloromethane (DCM)
- 1 M Hydrochloric acid
- Saturated sodium bicarbonate solution
- Saturated sodium chloride (brine) solution
- Anhydrous sodium sulfate
- Ethyl acetate
- Methanol (for quenching)

Procedure:

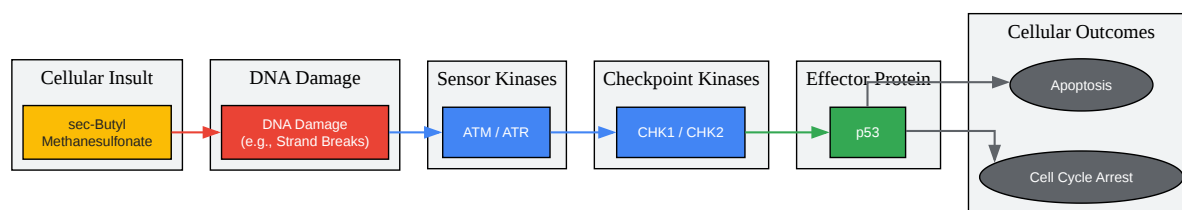
- To a solution of sec-butanol (1.0 equivalent) in anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon) and cooled to 0 °C, add pyridine (1.5 equivalents).
- Slowly add methanesulfonyl chloride (1.5 equivalents) to the stirred solution, maintaining the temperature at 0 °C.
- Allow the reaction mixture to gradually warm to room temperature and stir for several hours (the reaction can be monitored by Thin Layer Chromatography or LC-MS).
- Upon completion, quench the reaction by the slow addition of methanol.
- Concentrate the reaction mixture under reduced pressure.

- Dilute the residue with ethyl acetate and wash sequentially with 1 M hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **sec-butyl methanesulfonate**.
- The crude product can be purified by silica gel column chromatography.

Potential Biological Activity and Signaling Pathways

While specific signaling pathways for **sec-butyl methanesulfonate** are not extensively documented, its structural similarity to other alkylating agents like methyl methanesulfonate (MMS) suggests it may induce similar cellular responses. Alkylating agents are known to cause DNA damage, which triggers a complex network of signaling pathways aimed at cell cycle arrest, DNA repair, and, if the damage is too severe, apoptosis.

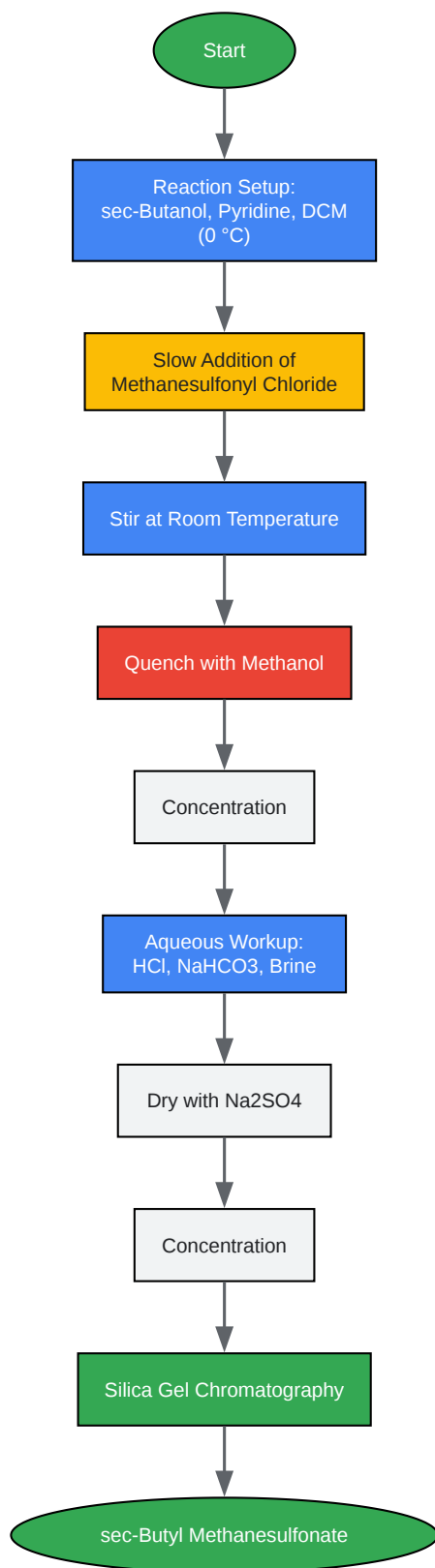
A simplified representation of a potential DNA damage response pathway that could be activated by an alkylating agent like **sec-butyl methanesulfonate** is depicted below. This pathway involves the activation of sensor proteins such as ATM and ATR, which in turn activate downstream checkpoint kinases CHK1 and CHK2. These kinases then phosphorylate key effectors like p53, leading to cell cycle arrest and apoptosis.^[6]



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Potential DNA Damage Response Pathway

The following diagram illustrates a generalized workflow for the synthesis and purification of **sec-butyl methanesulfonate** as described in the experimental protocol.



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Synthesis and Purification Workflow

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to sec-Butyl Methanesulfonate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b095264/docs#an-in-depth-technical-guide-to-sec-butyl-methanesulfonate\]](https://www.benchchem.com/product/b095264/docs#an-in-depth-technical-guide-to-sec-butyl-methanesulfonate)

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